

Technical Synthesis Guide: Benzene, (1,2-dibromoethyl-2-¹³C)-

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Compound of Interest

Compound Name: Benzene, (1,2-dibromoethyl-2-¹³C)-

CAS No.: 286013-08-9

Cat. No.: B12060443

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Executive Summary

This technical guide details the synthesis of **Benzene, (1,2-dibromoethyl-2-¹³C)-** (CAS Registry Number implied: isotopologue of 93-52-7). This isotopically labeled compound serves as a critical internal standard for metabolic profiling of styrene derivatives and a mechanistic probe in toxicology studies involving epoxide hydrolase pathways.

The selected route prioritizes isotopic conservation. We utilize a Wittig olefination strategy to install the

C label at the terminal (

) position of the vinyl group, followed by a stereospecific electrophilic bromination. This approach avoids the scrambling often seen in Friedel-Crafts alkylations and ensures >99 atom% isotopic enrichment at the specific C2 position.

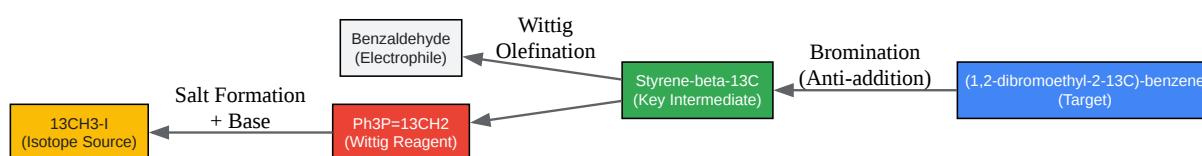
Retrosynthetic Analysis & Strategy

The structural objective is a vicinal dibromide with the label located exclusively on the terminal carbon of the ethyl chain.

Strategic Logic

- Disconnection: The C-Br bonds are formed late-stage via electrophilic addition to an alkene, preserving the carbon skeleton.
- Carbon Skeleton Construction: The alkene (Styrene-
-
C) is best constructed via a Wittig reaction. This allows the use of Methyl-
C iodide—the most commercially available and cost-effective source of electrophilic
C—as the starting material.
- Alternative Rejection: A Grignard approach (PhMgBr + Ethylene Oxide-
C) was rejected due to the potential for oligomerization during the subsequent dehydration of phenethyl alcohol, which lowers the yield of the expensive labeled intermediate.

Visualization: Retrosynthetic Pathway



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Figure 1: Retrosynthetic logic flow demonstrating the conservation of the ¹³C label from methyl iodide to the final dibromide.

Experimental Protocols

Phase 1: Synthesis of Methyl- C-triphenylphosphonium Iodide

Objective: Convert volatile Methyl-

C iodide into a stable phosphonium salt.

- Reagents:
 - Methyl-
C iodide (99 atom%
C)
 - Triphenylphosphine (PPh₃, recrystallized from hexanes)
 - Solvent: Toluene (Anhydrous)

Protocol:

- System Setup: Use a pressure tube or a heavy-walled flask with a screw cap to prevent loss of the volatile
CH₃I (bp 42 °C).
- Stoichiometry: Dissolve PPh₃ (1.1 equiv) in anhydrous toluene. Add Methyl-
C iodide (1.0 equiv). The slight excess of phosphine ensures complete consumption of the expensive isotope.
- Reaction: Seal the vessel and heat to 60 °C for 12 hours. A white precipitate will form rapidly.
- Workup: Cool to room temperature. Filter the white solid (Methyl-

C-triphenylphosphonium iodide) under argon. Wash copiously with cold toluene and diethyl ether to remove unreacted PPh

.

- Drying: Dry under high vacuum (0.1 mmHg) at 40 °C for 4 hours.

Critical Control Point: Ensure the salt is completely dry. Residual solvent can interfere with the accurate weighing of the base in the next step.

Phase 2: Synthesis of Styrene- - C

Objective: Olefination of benzaldehyde using the labeled ylide.

- Reagents:
 - Methyl-
C-triphenylphosphonium iodide (from Phase 1)
 - Benzaldehyde (freshly distilled)
 - Base: n-Butyllithium (2.5 M in hexanes) or Potassium tert-butoxide (KOtBu)
 - Solvent: Anhydrous THF

Protocol:

- Ylide Generation: Suspend the phosphonium salt (1.1 equiv) in anhydrous THF under nitrogen at 0 °C. Dropwise add n-BuLi (1.05 equiv).
 - Observation: The solution will turn a characteristic bright yellow/orange, indicating the formation of the phosphorus ylide (Ph
P=
CH
). Stir for 1 hour.

- Coupling: Cool the ylide solution to -78 °C. Add benzaldehyde (1.0 equiv) dropwise in THF.
 - Mechanism:[1][2][3][4][5] The reaction proceeds via a [2+2] cycloaddition to form an oxaphosphetane intermediate.[6]
- Completion: Allow the mixture to warm slowly to room temperature over 4 hours. The color will fade as the ylide is consumed and triphenylphosphine oxide (TPPO) precipitates.
- Workup: Quench with saturated NH
Cl. Extract with diethyl ether.
- Purification: The major contaminant is TPPO. Remove the bulk of TPPO by filtration (it is insoluble in cold ether/hexanes). Purify the crude oil via silica gel flash chromatography (Eluent: 100% Pentane). Styrene moves near the solvent front; TPPO remains on the baseline.

Data Check:

- Target Yield: 75-85%
- H NMR: Look for the vinyl protons. The terminal protons will show large coupling (approx. 155-160 Hz) due to the direct attachment to
C.

Phase 3: Bromination to (1,2-dibromoethyl-2-13C)-benzene

Objective: Stereospecific anti-addition of bromine across the double bond.

- Reagents:
 - Styrene-
 -
 - C (from Phase 2)

- Bromine (Br₂), 1.0 M solution in CH₂Cl₂)
- Solvent: Dichloromethane (DCM)

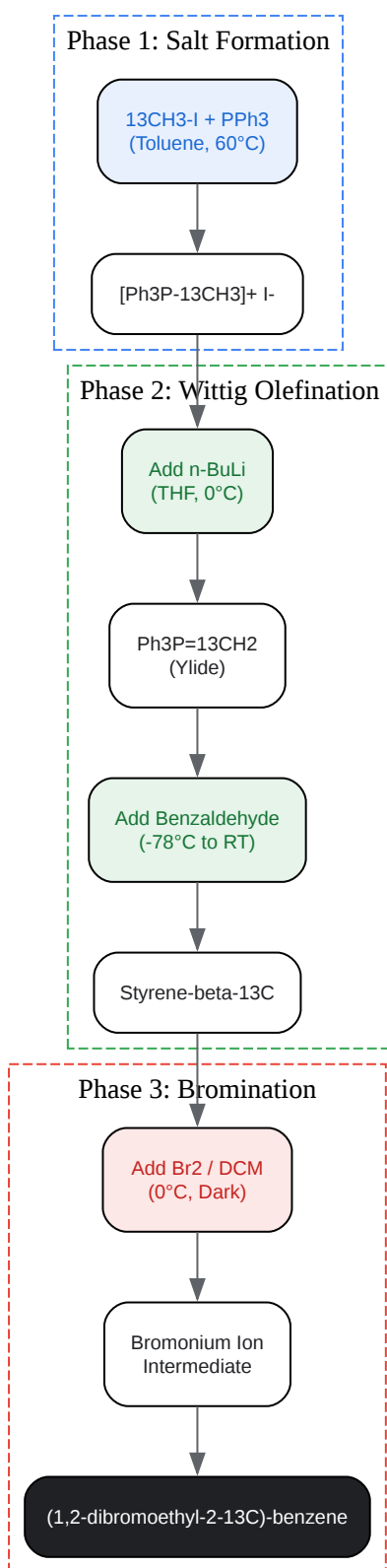
Protocol:

- Preparation: Dissolve the labeled styrene in DCM at 0 °C. Shield the flask from direct light to prevent radical substitution side reactions.
- Addition: Add the Br₂/DCM solution dropwise.
 - Titration Effect: Maintain addition until a faint red/orange color persists, indicating a slight excess of bromine.
- Quench: After 15 minutes, add a few drops of cyclohexene or saturated sodium thiosulfate solution to destroy excess bromine (color disappears).
- Isolation: Wash the organic layer with water and brine.^[7] Dry over MgSO₄.
- Purification: Evaporate the solvent. Recrystallize from ethanol/pentane if a solid, or distill under reduced pressure if liquid (mp of racemic 1,2-dibromoethylbenzene is ~73-74 °C, but often isolates as an oil if impurities lower the mp).

Reaction Mechanism & Workflow Visualization

The bromination proceeds via a cyclic bromonium ion, ensuring anti-addition. Although the product is racemic (creating a chiral center at C1), the

C label remains strictly at the C2 position.



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Figure 2: Step-by-step reaction workflow from isotope source to final dibromide.

Analytical Validation (Self-Validating System)

To confirm the identity and isotopic incorporation, the following NMR signatures must be observed.

Analytical Method	Parameter	Expected Observation	Structural Insight
H NMR (400 MHz)	3.9-4.0 ppm (CH Br)	Doublet of Doublets (split by geminal H and large)	Confirms C is at the CH position.
	5.1 ppm (CHBr)	Doublet of Doublets (split by vicinal H and)	Confirms adjacency to the label.
C NMR	~35 ppm	Enhanced Singlet (massive intensity vs natural abundance)	Confirms enrichment location (C2).
Mass Spectrometry	Molecular Ion (M+)	M+1 shift relative to standard	Confirms isotopic mass balance.

Troubleshooting

- Low Yield in Phase 2: Likely due to moisture in the THF killing the ylide. Ensure THF is distilled from sodium/benzophenone immediately before use.
- Polymerization in Phase 3: If the styrene polymerizes before bromination, add a radical inhibitor (4-tert-butylcatechol) to the storage flask if not using immediately.

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